

In-Depth Technical Guide to Trifludimoxazin (CAS No. 1258836-72-4)

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Compound of Interest

Compound Name: Trifludimoxazin

Cat. No.: B1651332

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Core Chemical Information

Trifludimoxazin, with the CAS registry number 1258836-72-4, is a novel herbicide developed by BASF.[1][2] It is the first of the triazinone class of protoporphyrinogen oxidase (PPO) inhibiting herbicides.[1][2] Its chemical name is 1,5-dimethyl-6-sulfanylidene-3-(2,2,7-trifluoro-3-oxo-4-prop-2-ynyl-1,4-benzoxazin-6-yl)-1,3,5-triazinane-2,4-dione.[1][2] **Trifludimoxazin** is particularly noted for its efficacy against a wide range of broadleaf weeds, including those that have developed resistance to other PPO inhibitors.[3]

Chemical Structure and Properties

Trifludimoxazin possesses a unique heterocyclic structure with fluorine substitutions that enhance its binding affinity to the PPO enzyme.[1][2] It is characterized as an odourless, off-white to beige crystalline powder.

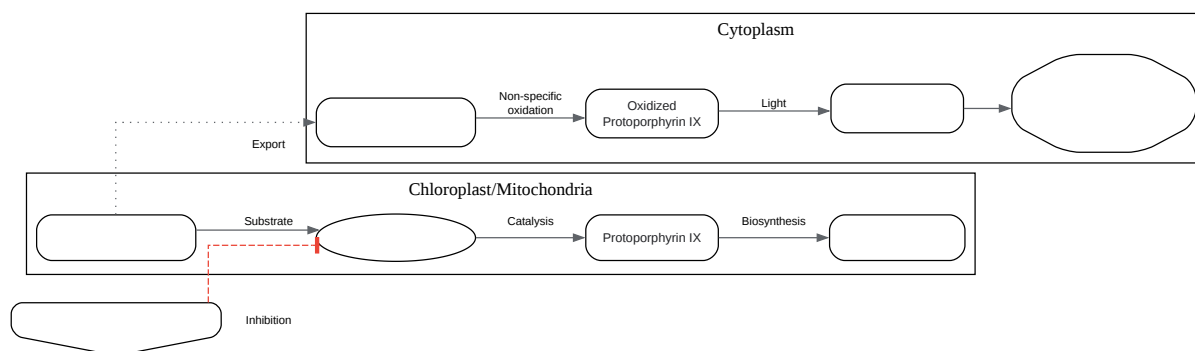
Table 1: Physicochemical Properties of **Trifludimoxazin**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₁ F ₃ N ₄ O ₄ S	[4]
Molecular Weight	412.3 g/mol	[4]
Water Solubility	1.78 mg/L (at 20.1°C and pH 7.88)	[2]
Soil Adsorption Coefficient (K _{oc})	315–692 mL/g	[2]
pKa	7.59 (at 20°C)	
Physical Form	Crystalline powder (solid) at room temperature	
Solubility in Organic Solvents	n-heptane: 0.027 g/L Methanol: 10.8 g/L Toluene: 36 g/L Acetone: 423.8 g/L Dichloromethane: 238.4 g/L Ethyl acetate: 155.2 g/L	

Mechanism of Action

Trifludimoxazin functions as a potent inhibitor of the enzyme protoporphyrinogen oxidase (PPO; EC 1.3.3.4), which is a critical enzyme in the biosynthetic pathways of both chlorophyll in plants and heme in animals.[2] PPO catalyzes the oxidation of protoporphyrinogen IX to protoporphyrin IX.

The inhibition of PPO leads to an accumulation of protoporphyrinogen IX. This excess protoporphyrinogen IX is exported from the chloroplasts and mitochondria into the cytoplasm, where it is oxidized to protoporphyrin IX by non-specific oxidases.[1] In the presence of light, protoporphyrin IX generates reactive oxygen species (ROS), such as singlet oxygen.[1] These ROS cause rapid lipid peroxidation and the disruption of cell membranes, ultimately leading to cell death and the herbicidal effect.[1]



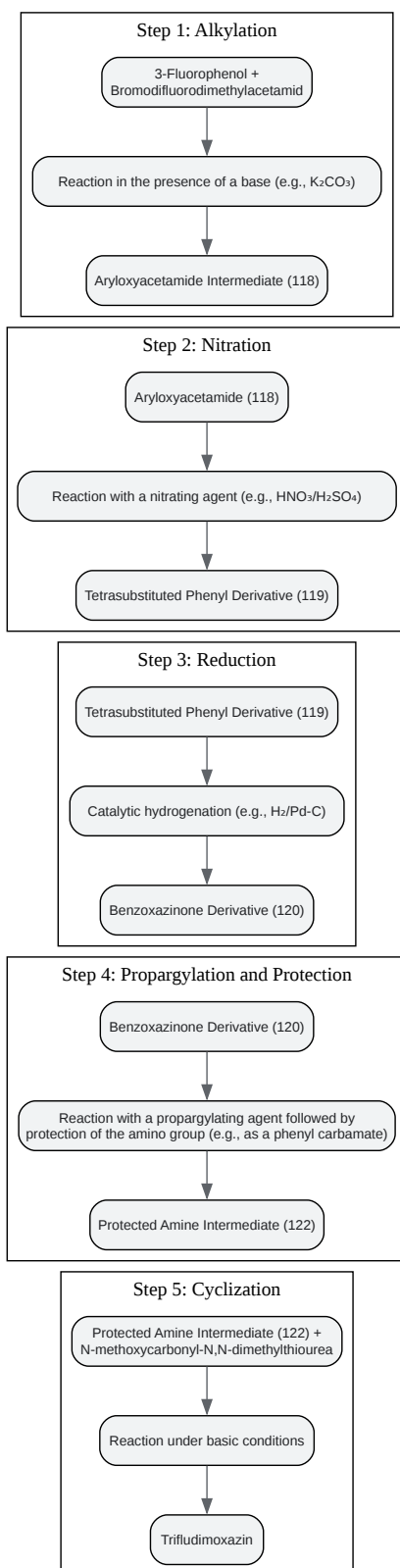
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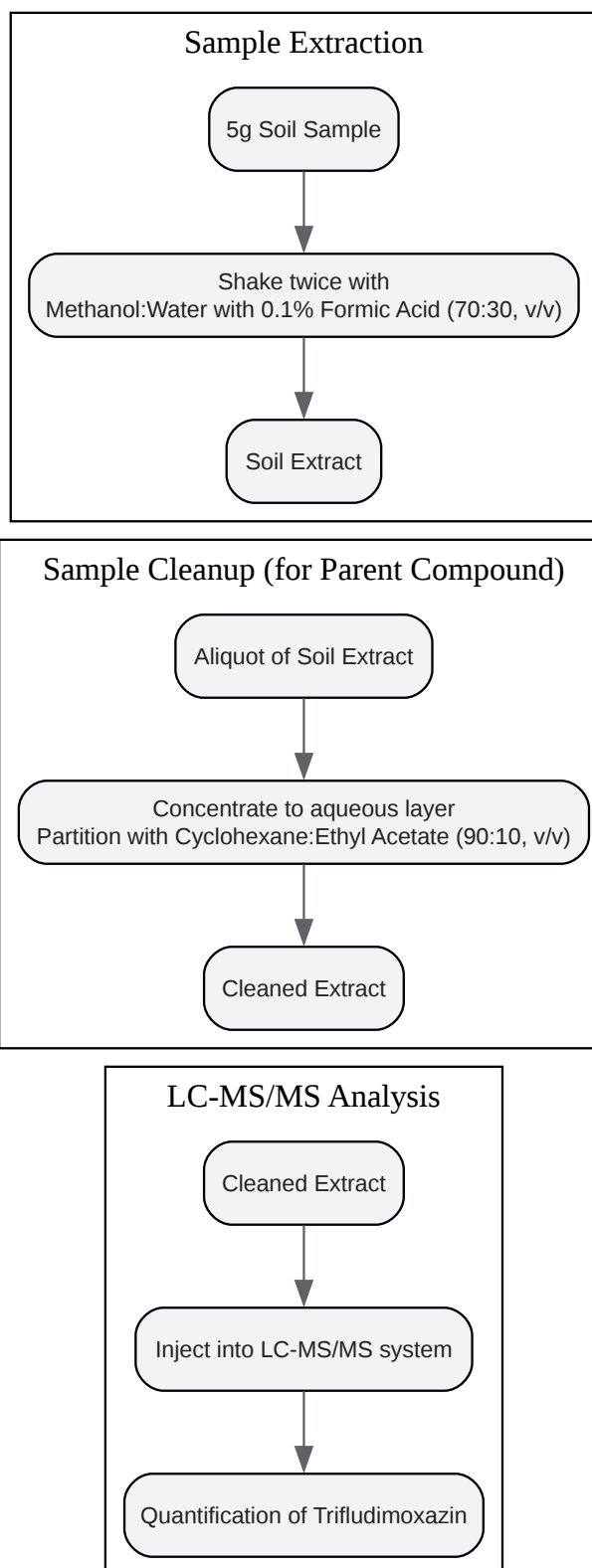
Mechanism of action of **Trifludimoxazin**.

Synthesis

The synthesis of **Trifludimoxazin** is a multi-step process.^[5] A general synthetic route is outlined below.







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References

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